

Application Notes and Protocols: Dazomet for Controlling Fusarium Wilt in Agricultural Research

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Compound of Interest

Compound Name: Dazomet

Cat. No.: B121842

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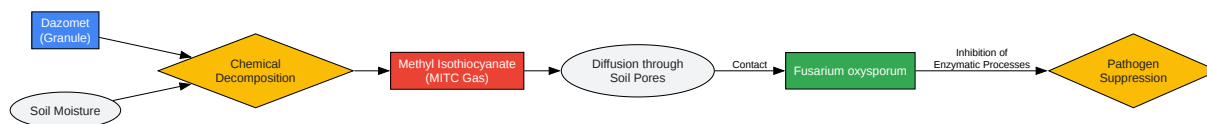
Introduction

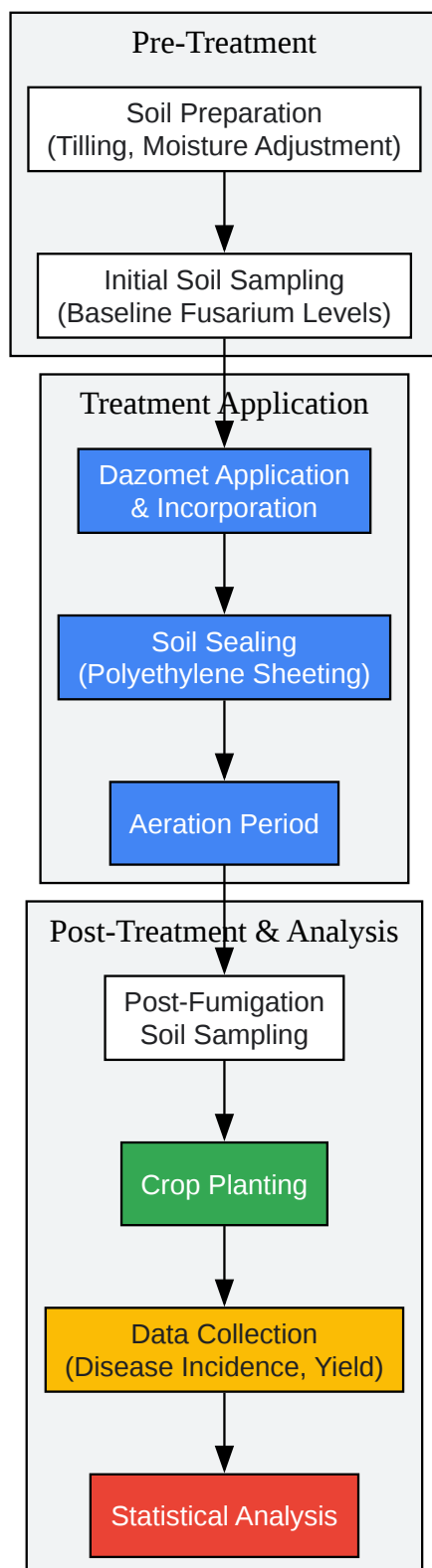
Fusarium wilt, a soil-borne disease caused by various species of the fungus *Fusarium*, poses a significant threat to a wide range of agricultural crops, leading to substantial economic losses worldwide.[1] Effective management of this pathogen is crucial for maintaining crop health and yield. **Dazomet**, a broad-spectrum soil fumigant, has emerged as a valuable tool in the control of Fusarium wilt.[2] When applied to moist soil, **dazomet** decomposes to release methyl isothiocyanate (MITC), a volatile and potent biocide that effectively suppresses a wide range of soil-borne pathogens, including *Fusarium* spp., nematodes, and weeds.[3][4]

These application notes provide researchers, scientists, and drug development professionals with detailed protocols and efficacy data for the use of **dazomet** in controlling Fusarium wilt in an agricultural research setting.

Mechanism of Action

Dazomet is a granular product that, upon contact with moist soil, undergoes chemical decomposition to release methyl isothiocyanate (MITC).[3] MITC is the primary active compound responsible for the fumigant's biocidal activity. This gas diffuses through the soil pores, effectively sterilizing the treated zone by inhibiting key enzymatic processes in soil-borne pathogens like *Fusarium oxysporum*. [5]





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